

Application Note: Fos-Choline-13 (Sol-Grade) in High-Throughput Crystallography Screening

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Compound of Interest

Compound Name: FOS-CHOLINE?-13, SOL-
GRADE?

CAS No.: 85775-42-4

Cat. No.: B6361440

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Executive Summary

In the structural biology of integral membrane proteins (IMPs), the choice of detergent is the single most critical variable determining the success of extraction, purification, and subsequent crystallization. While Dodecylphosphocholine (Fos-Choline-12) and Tetradecylphosphocholine (Fos-Choline-14) are industry standards, many IMPs exhibit hydrophobic mismatch instabilities in these environments.

Fos-Choline-13 (FC-13) offers a unique "Goldilocks" hydrophobic chain length (C13) that bridges the gap between the harsh solubilizing power of FC-12 and the milder, lower-CMC environment of FC-14. This Application Note details the strategic use of Sol-Grade FC-13 for high-throughput solubilization screening and initial purification. By utilizing Sol-Grade purity (>97%) for the detergent-intensive upstream steps, researchers can cost-effectively screen vast chemical space before transitioning to Anagrade (>99%) for final crystallization trials.

Technical Profile: Fos-Choline-13

Fos-Choline-13 is a zwitterionic detergent derived from phosphocholine. It mimics the native phospholipid headgroup, providing a "lipid-like" environment that is often more stabilizing than simple maltosides (e.g., DDM) for certain classes of GPCRs and transporters.

Table 1: Physicochemical Properties[1][2]

Property	Value	Notes
Chemical Name	n-Tridecylphosphocholine	Zwitterionic Headgroup
Molecular Weight	~365.5 Da	Intermediate between FC-12 and FC-14
CMC ()	~0.75 mM (0.027%)	High enough for easy dialysis/exchange
Aggregation Number	~70-90 (Estimate)	Forms moderate-sized micelles
Sol-Grade Purity	>97% (HPLC)	<5% Alpha isomer (if applicable), low UV absorbance
Anagrade Purity	>99% (HPLC)	<0.2% impurities, strictly for final drops

Key Advantage: The Critical Micelle Concentration (CMC) of FC-13 (0.75 mM) allows for efficient exchange via dialysis or immobilization, unlike FC-16, while providing a thicker hydrophobic shield than FC-12.

Strategic Positioning: The "Sol-Grade" Advantage Why Sol-Grade for Crystallography Screening?

Crystallography workflows are bifurcated into two phases:

- Upstream Screening: Lysis, solubilization, and stability assays (FSEC, CPM). This consumes 90% of the total detergent volume.
- Downstream Production: Final SEC and nanoliter-scale crystallization drops.

Using Sol-Grade FC-13 for Phase 1 reduces reagent costs by approximately 40-60% without compromising the binary "Soluble/Insoluble" data. The slight impurities in Sol-Grade do not interfere with Western Blots, FSEC profiles, or CPM thermal shift assays.

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Expert Insight: Do not waste Anagrade detergent on cell lysis. The massive lipid contamination from the cell membrane renders the ultra-high purity of Anagrade irrelevant at the solubilization stage. Use Sol-Grade here.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

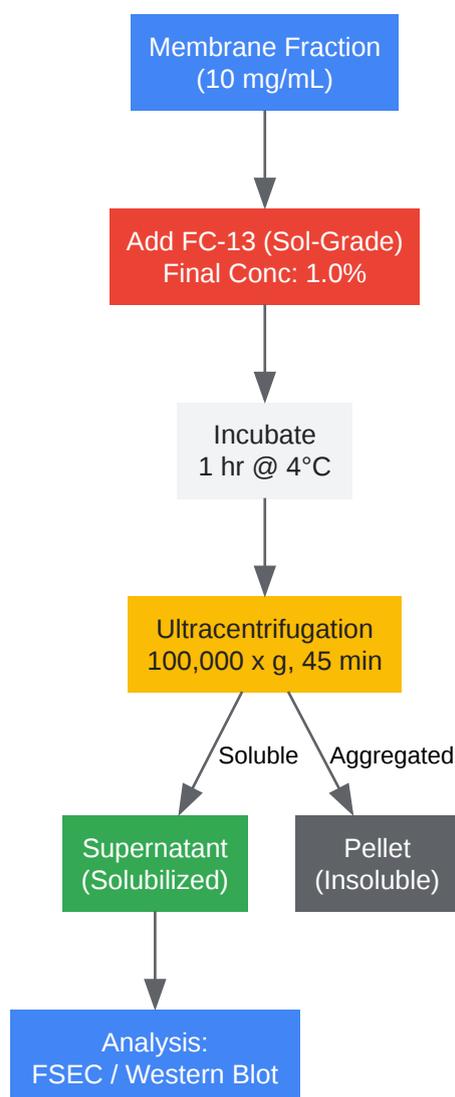
Protocol 1: High-Throughput Solubilization Screening

Objective: Determine if FC-13 is the optimal detergent for extracting your target protein from the lipid bilayer.

Materials

- Membrane fraction (prepared via ultracentrifugation).
- Fos-Choline-13 (Sol-Grade) (10% w/v stock solution).
- Buffer A: 20 mM HEPES pH 7.5, 150 mM NaCl, 10% Glycerol.
- Protease Inhibitor Cocktail.

Workflow Diagram (Solubilization Logic)



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Figure 1: Standard solubilization workflow using Sol-Grade FC-13. The critical step is the ultracentrifugation to separate true micelles from lipid-protein aggregates.

Step-by-Step Methodology

- Preparation: Dilute membrane fraction to 5–10 mg/mL total protein in Buffer A.
- Solubilization: Add FC-13 (Sol-Grade) to a final concentration of 1.0% (w/v).
 - Note: This is ~30x the CMC, ensuring sufficient detergent to break lipid-lipid interactions.

- Incubation: Rotate gently at 4°C for 1 hour. Aggressive vortexing can denature IMPs; gentle agitation is preferred.
- Clearance: Ultracentrifuge at 100,000 g for 45 minutes at 4°C.
- Assessment: Collect the supernatant.
 - Western Blot: Compare Total (step 2) vs. Supernatant (step 5).
 - Criteria: If >80% of the target is in the supernatant, FC-13 is a viable candidate.

Protocol 2: Stability Validation (The "Hand-off" Decision)

Solubilization does not equal stability. Fos-Cholines are considered "harsh" compared to Maltosides. You must validate structural integrity before moving to crystallization.

Fluorescence-Detection Size Exclusion Chromatography (FSEC)

- Equilibrate a Superose 6 Increase column with Buffer A + 0.03% FC-13 (Sol-Grade).
 - Note: 0.03% is ~1.1x CMC. We work near the CMC during purification to minimize micelle size, but for FC-13, a slight excess (2-3x CMC, ~0.08%) is often safer for stability. Recommended: 0.1% FC-13 for running buffers.
- Inject 50 µL of solubilized supernatant.
- Result Interpretation:
 - Sharp, Symmetrical Peak: Monodisperse. Proceed to crystallization.[4][5]
 - Void Volume Peak: Aggregation. FC-13 is too harsh or requires lipid supplementation (e.g., CHS).
 - Broad/Delayed Peak: Unfolding or non-specific interaction with the column.

Transition to Crystallization: Sol-Grade to Anagrade

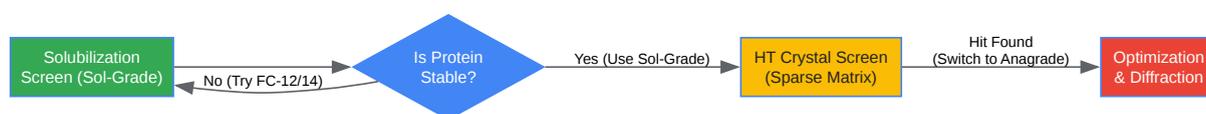
Once FC-13 is validated as the stabilizing detergent, the workflow splits based on the application.

The Exchange Protocol

For high-resolution X-ray diffraction, high-purity detergent is required to prevent micelle heterogeneity from disrupting crystal lattice formation.

- Purification (IMAC/Affinity): Perform binding and initial washes using Sol-Grade FC-13 (0.1% w/v).
- Final Wash/Elution: Switch buffer to Anagrade FC-13 (0.1% w/v) in the final column wash (5-10 CVs) prior to elution.
 - Mechanism:[2] This displaces the slightly less pure Sol-Grade micelles with high-purity Anagrade micelles immediately before the protein is concentrated.
- Crystallization Setup: Concentrate protein to 10-20 mg/mL. The final solution now contains Anagrade FC-13, ready for vapor diffusion or LCP trials.

Decision Matrix Diagram



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Figure 2: Strategic detergent grading. Use Sol-Grade for the initial sparse matrix screening (100-1000 conditions). Once a "hit" is found, reproduce and optimize using Anagrade to maximize resolution.

Troubleshooting & Causality

Observation	Probable Cause	Corrective Action
Precipitation upon cooling	FC-13 has a Krafft point.	Ensure buffer is $>4^{\circ}\text{C}$. FC-13 is generally cold-tolerant, but high salt ($>1\text{M}$) can induce phase separation.
"Empty" Crystals	Detergent phase separation.	FC-13 micelles can crystallize themselves. Verify protein presence via UV or dye uptake.
Low Resolution ($>8\text{\AA}$)	Micelle size too large.	FC-13 forms larger micelles than LDAO. Try exchanging into FC-12 after purification, or add LDAO as a secondary detergent (mixed micelle).
Loss of Activity	Delipidation.	Fos-Cholines strip native lipids. Add 0.01% Cholesteryl Hemisuccinate (CHS) or SOPS to the FC-13 Sol-Grade buffer.

References

- National Institutes of Health (NIH). (2019). High-throughput stability screening for detergent-solubilized membrane proteins. Retrieved from [[Link](#)]
- Columbus, L., et al. (2009). Micellar properties of Fos-Choline detergents. *Journal of the American Chemical Society*.
- Newby, Z.E., et al. (2009). *Membrane Protein Crystallization: Current Protocols in Protein Science*. Wiley Online Library.
- Prive, G.G. (2007).

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Sources

- [1. cdn.anatrace.com \[cdn.anatrace.com\]](https://cdn.anatrace.com)
- [2. cdn.anatrace.com \[cdn.anatrace.com\]](https://cdn.anatrace.com)
- [3. cdn.anatrace.com \[cdn.anatrace.com\]](https://cdn.anatrace.com)
- [4. Calibre Scientific | Molecular Dimensions \[moleculardimensions.com\]](https://www.calibrescientific.com)
- [5. home.ccr.cancer.gov \[home.ccr.cancer.gov\]](https://home.ccr.cancer.gov)
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